

Quantitative Comparison of FTO Inhibitor Performance

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FPIP*

Cat. No.: *B12379026*

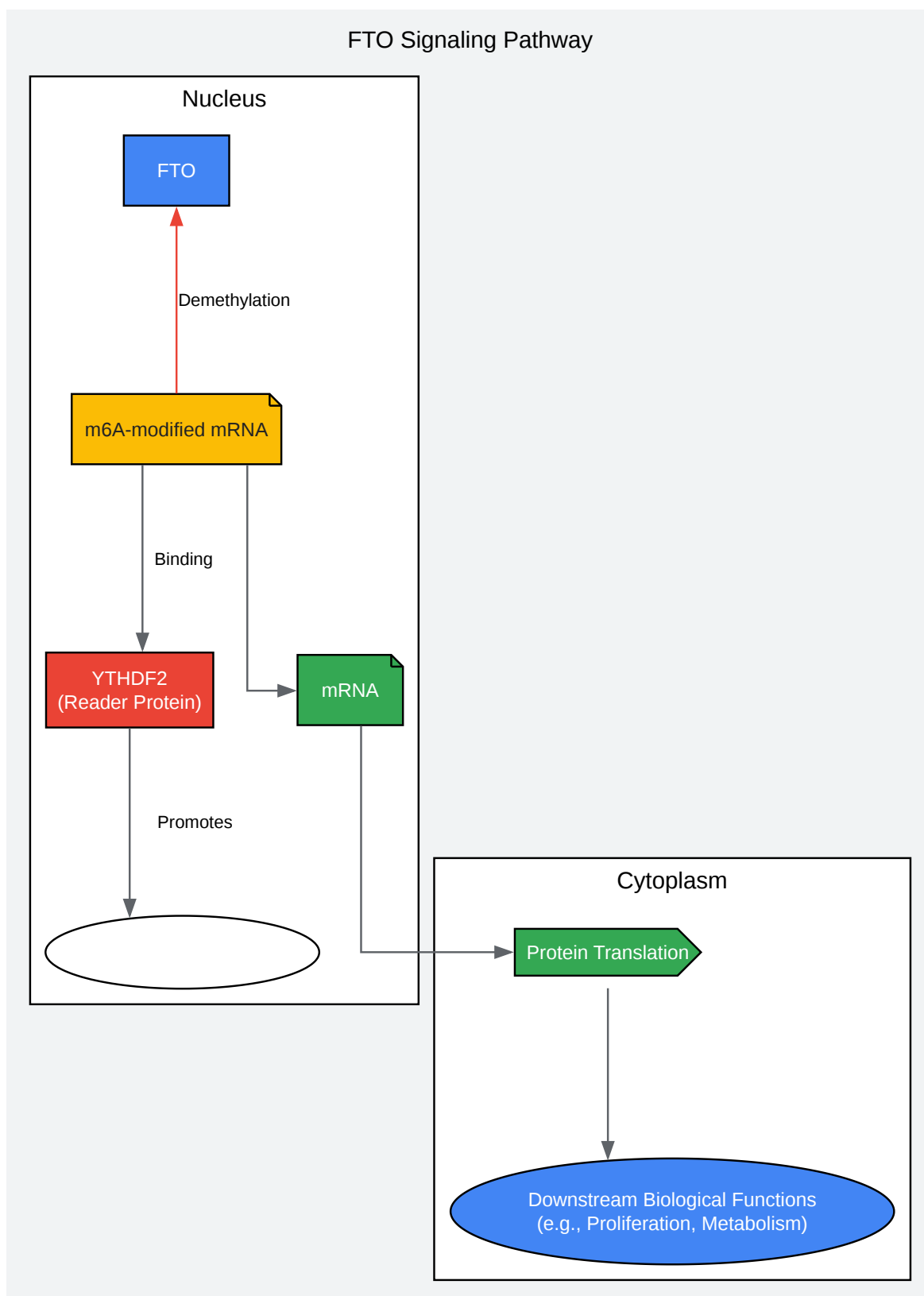
[Get Quote](#)

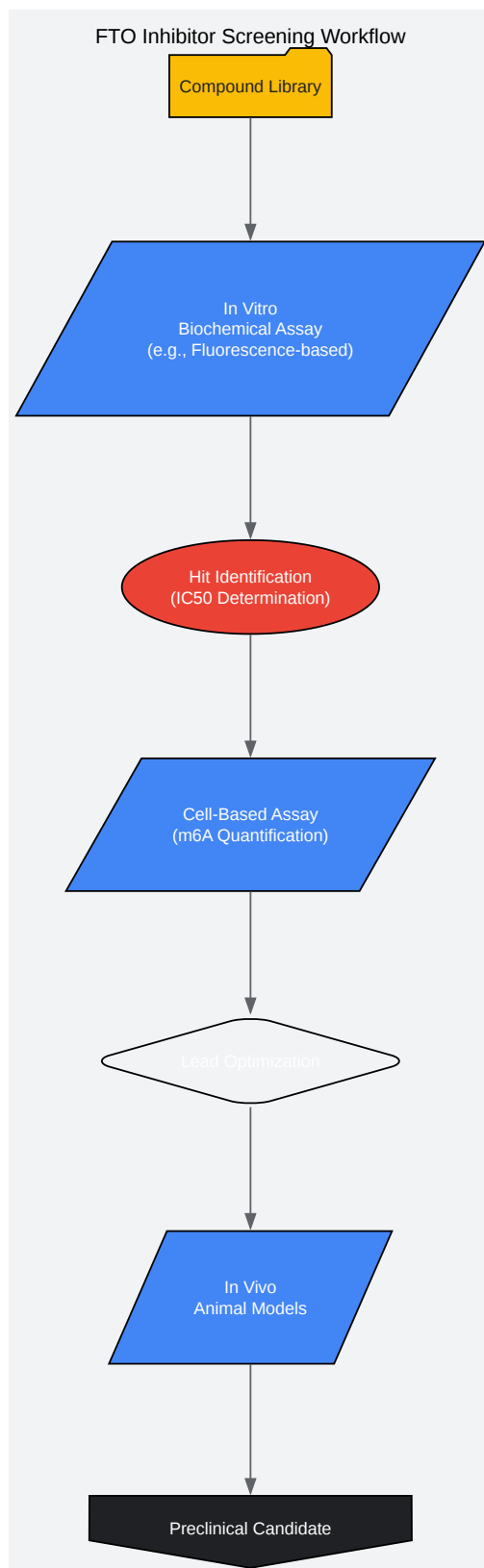
The following table summarizes the in vitro inhibitory potency (IC50) and cellular activity of several widely studied FTO inhibitors. IC50 is a measure of the concentration of an inhibitor required to reduce the activity of an enzyme by half.[\[3\]](#)

Inhibitor	IC50 (μM)	Cell Line	Cellular Effect	Reference
Rhein	3.2	Pancreatic Cancer Cells	Suppresses growth and proliferation	[4]
Meclofenamic Acid (MA)	~7.0	-	Competitive inhibitor	[1]
FB23	-	SAMP8 mice	Ameliorated HFD-induced metabolic disturbances and cognitive decline	[5]
CS1	<0.5	MONOMAC 6 (AML)	High efficacy in inhibiting AML cell viability	[6]
CS2	<0.5	MONOMAC 6 (AML)	High efficacy in inhibiting AML cell viability	[6]
FTO-43 N	-	AGS, SNU-16, KATOIII (Gastric Cancer)	Impairs proliferation of gastric cancer cells	[7]
18097	0.64	HeLa, MDA-MB-231	Increases mRNA m6A methylation, inhibits cell cycle and migration	[8]
Compound 2	1.46	Mouse midbrain dopaminergic neurons	Promoted cellular survival	[6][9]
N-CDPCB	5.0	-	Induces increased cellular m6A levels on mRNA	[4]

Signaling Pathways and Experimental Workflows

Understanding the biological context and experimental procedures is critical for interpreting inhibitor data. The following diagrams illustrate the FTO signaling pathway and a general workflow for screening and validating FTO inhibitors.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification of small molecule inhibitors of hypoxia-inducible factor 1 transcriptional activation pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. FTO inhibition mitigates high-fat diet-induced metabolic disturbances and cognitive decline in SAMP8 mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. business.inquirer.net [business.inquirer.net]
- 5. Targeting FTO suppresses cancer stem cell maintenance and immune evasion - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Assays Used for Discovering Small Molecule Inhibitors of YAP Activity in Cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Targeting Plasminogen Activator Inhibitor-1 with a Novel Small Molecule Inhibitor Attenuates Lung Fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Properties of FDA-approved small molecule phosphatidylinositol 3-kinase inhibitors prescribed for the treatment of malignancies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Quantitative Comparison of FTO Inhibitor Performance]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12379026/docs#quantitative-comparison-of-fto-inhibitor-performance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)